

Personal protective equipment for handling 5-Chloro-2,3-dibromoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Chloro-2,3-dibromoaniline

Cat. No.: B15204831

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Essential Safety and Handling Guide for 5-Chloro-2,3-dibromoaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **5-Chloro-2,3-dibromoaniline**. The following information is critical for ensuring laboratory safety and minimizing risk during its use.

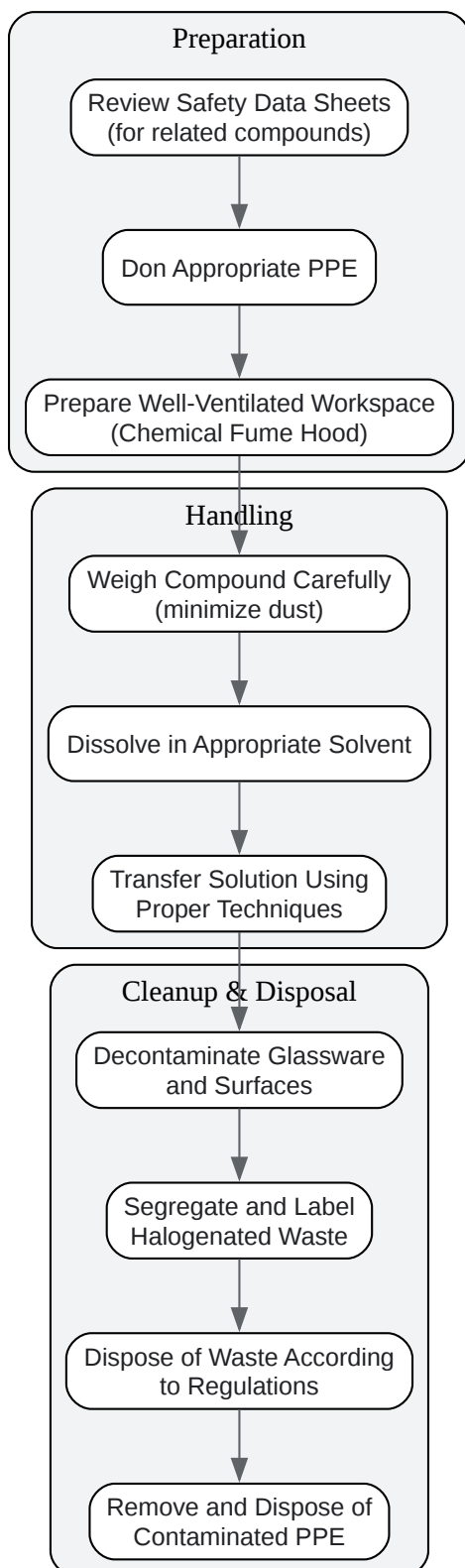
Hazard Summary and Personal Protective Equipment (PPE)

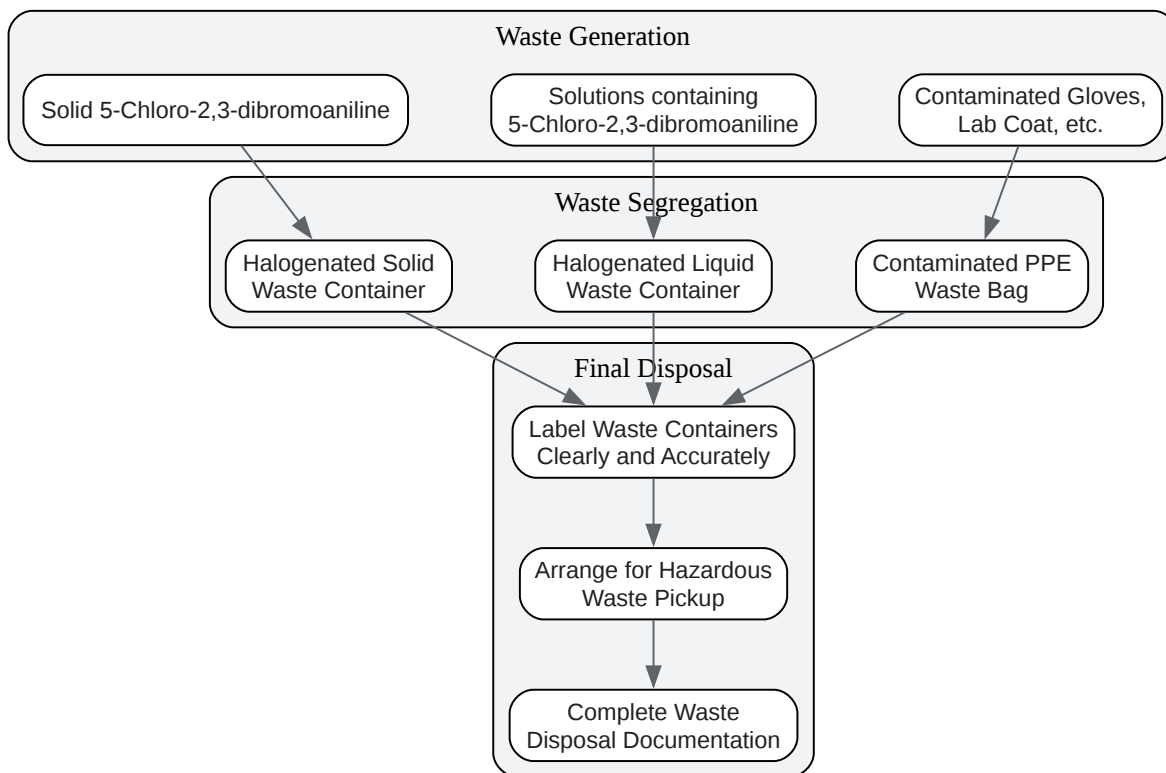
5-Chloro-2,3-dibromoaniline is a halogenated aromatic amine. While a specific Safety Data Sheet (SDS) for this compound is not readily available, data from structurally similar compounds indicate significant potential hazards. Users must handle this chemical with extreme caution, assuming it is harmful if swallowed, toxic in contact with skin or if inhaled, and causes skin, eye, and respiratory irritation. The recommended Personal Protective Equipment (PPE) is detailed below.

Personal Protective Equipment (PPE)	Specification	Purpose
Hand Protection	Chemical-resistant gloves (Nitrile rubber, minimum 0.4 mm thickness)	Prevents skin contact and absorption.
Eye Protection	Safety glasses with side shields or chemical safety goggles. A face shield is recommended when splashing is a risk.	Protects eyes from dust particles and splashes.
Body Protection	Long-sleeved laboratory coat.	Protects skin from accidental contact.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH/MSHA approved respirator with a particulate filter is necessary.	Prevents inhalation of harmful dust.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial when working with **5-Chloro-2,3-dibromoaniline** to ensure safety and experimental integrity.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com